

Introduction: Navigating the Complexities of 2,3-Diiodopyridine

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Compound of Interest

Compound Name: 2,3-Diiodopyridine

CAS No.: 83674-70-8

Cat. No.: B1590151

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2,3-Diiodopyridine is a halogenated heterocyclic compound that serves as a valuable intermediate in organic synthesis, particularly in the development of novel pharmaceutical and agrochemical agents. Its di-iodo substitution pattern on the pyridine ring offers unique reactivity for cross-coupling reactions, enabling the construction of complex molecular architectures. However, the same reactivity that makes it a powerful synthetic building block also necessitates a thorough understanding and implementation of robust safety protocols.

This guide provides a comprehensive overview of the hazards associated with **2,3-diiodopyridine** and outlines detailed safety precautions for its handling, storage, and disposal. As a Senior Application Scientist, the emphasis of this document is not merely on procedural steps but on the scientific rationale behind them, fostering a culture of safety and proactive risk mitigation in the laboratory. The toxicological properties of this specific compound have not been fully investigated, underscoring the importance of treating it with the utmost caution.^[1]

Section 1: Hazard Identification and Risk Assessment

A comprehensive understanding of the intrinsic hazards of **2,3-diiodopyridine** is fundamental to its safe use. The following hazard classifications are based on available safety data sheets and information for structurally related compounds.

GHS Hazard Classification

2,3-Diiodopyridine is classified as a hazardous substance with the following GHS hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H318: Causes serious eye damage.
- H335: May cause respiratory irritation.

The signal word for this compound is "Danger".

Toxicological Profile

While a complete toxicological profile for **2,3-diiodopyridine** is not available, data from analogous halogenated pyridines suggest that the primary routes of exposure are inhalation, ingestion, and skin or eye contact. The hazards are consistent with other irritant and moderately toxic organic compounds.

- Acute Effects: Inhalation of dust or vapors may lead to irritation of the respiratory tract.^[1] Skin contact can cause irritation, and direct contact with the eyes may result in serious damage.^[1] Ingestion is harmful and can lead to systemic toxicity.
- Chronic Effects: The long-term health effects of exposure to **2,3-diiodopyridine** have not been determined.^[1] Due to the lack of data, it is prudent to minimize exposure to the lowest reasonably achievable level.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2,3-diiodopyridine** is provided in the table below.

Property	Value	Source
CAS Number	83674-70-8	[1][2]
Molecular Formula	C5H3I2N	[1]
Molecular Weight	330.89 g/mol	
Appearance	Solid	[1]
Melting Point	64.7-64.9 °C	

Section 2: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, beginning with robust engineering controls and supplemented by appropriate personal protective equipment, is essential for minimizing exposure to **2,3-diiodopyridine**.

Engineering Controls

- **Ventilation:** All handling of **2,3-diiodopyridine** should be conducted in a well-ventilated area. For procedures that may generate dust or aerosols, a certified chemical fume hood is mandatory.[1]
- **Safety Equipment:** An operational eyewash station and safety shower must be readily accessible in the immediate vicinity of the work area.[1]

Personal Protective Equipment (PPE)

The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

- **Eye and Face Protection:** Chemical safety goggles that meet ANSI Z87.1 standards are required.[1] A face shield should be worn in addition to goggles when there is a significant risk of splashing.
- **Hand Protection:** Chemically resistant gloves are mandatory. Nitrile gloves are suitable for incidental contact, but for prolonged handling, more robust gloves such as butyl rubber

should be considered. Gloves must be inspected for any signs of degradation or puncture before each use and should be changed frequently.

- **Body Protection:** A standard laboratory coat must be worn and fully buttoned. For larger quantities or procedures with a high risk of splashes, a chemically resistant apron should be worn over the lab coat.
- **Respiratory Protection:** If work cannot be conducted in a chemical fume hood, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.

Section 3: Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is critical for preventing accidental exposure and ensuring the stability of the compound.

Handling Procedures

A systematic approach to handling **2,3-diiodopyridine** is crucial for maintaining a safe laboratory environment.

- **Preparation:** Before beginning any work, ensure the designated area within the chemical fume hood is clean and uncluttered. All necessary equipment, including a calibrated balance, appropriate glassware, and spill containment materials, should be readily available.
- **Weighing and Transfer:** All weighing and transfer operations of the solid compound must be performed within a chemical fume hood to minimize the risk of inhalation.^[1] Use a spatula or other appropriate tools to handle the solid material, avoiding the creation of dust.
- **Post-Handling:** After handling, thoroughly wash hands and any exposed skin with soap and water. Decontaminate all equipment and the work area.

Storage Requirements

Proper storage is essential for maintaining the integrity of **2,3-diiodopyridine** and preventing hazardous situations.

- Conditions: Store in a cool, dry, and well-ventilated area.[1] The container should be kept tightly closed to prevent the ingress of moisture and contamination.[1]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.[1]

Section 4: Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is critical.

First-Aid Measures

- Inhalation: If inhaled, move the individual to fresh air.[1] If breathing is difficult, administer oxygen. Seek immediate medical attention.[1]
- Skin Contact: In case of skin contact, immediately wash the affected area with plenty of soap and running water.[1] Remove contaminated clothing. If skin irritation persists, seek medical attention.[1]
- Eye Contact: If the compound comes into contact with the eyes, immediately flush with copious amounts of running water for at least 15 minutes, keeping the eyelids open.[1] Seek immediate medical attention.[1]
- Ingestion: If swallowed, do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

Spill Response

- Small Spills: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it into a labeled, sealed container for hazardous waste disposal. Clean the spill area with an appropriate solvent and then wash with soap and water.
- Large Spills: In the event of a large spill, evacuate the area and contact the institution's environmental health and safety department.

Section 5: Waste Disposal

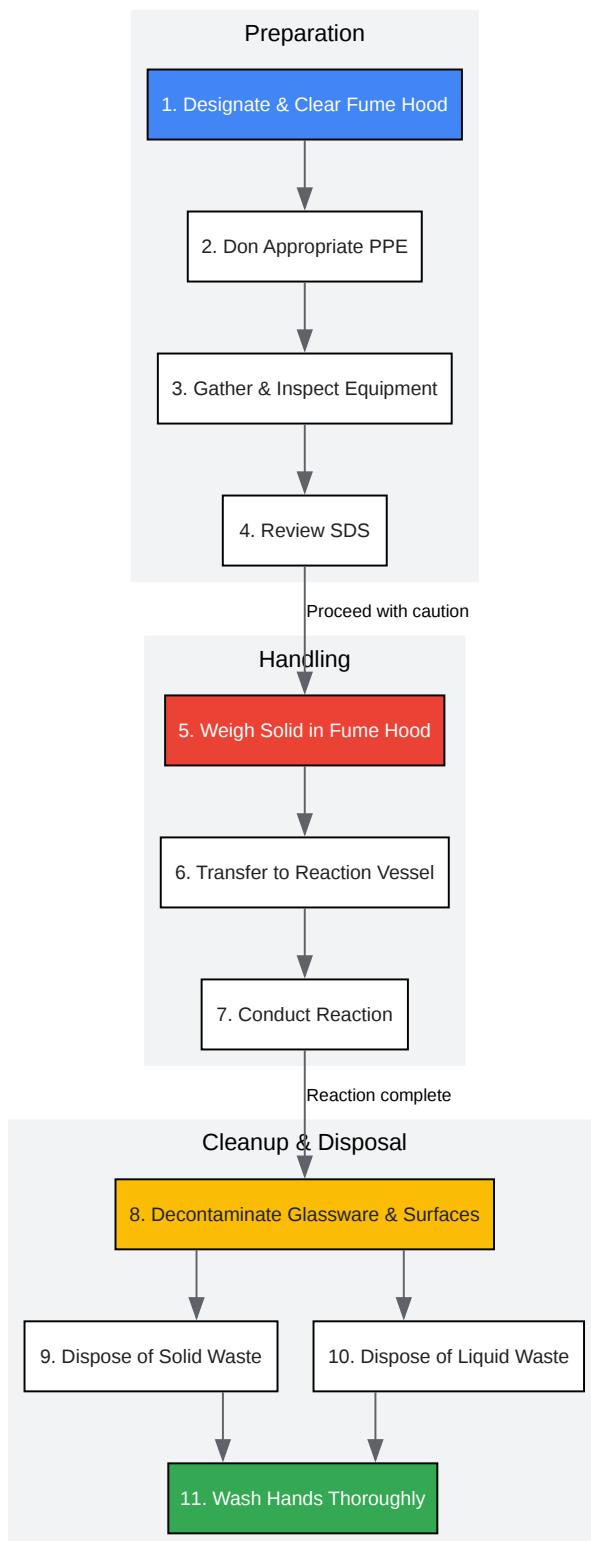
Proper disposal of **2,3-diiodopyridine** and any contaminated materials is a critical aspect of laboratory safety and environmental responsibility.

- Waste Characterization: **2,3-Diiodopyridine** should be disposed of as hazardous chemical waste.
- Containerization: All waste, including the compound itself and any contaminated materials (e.g., gloves, weigh boats, paper towels), should be placed in a clearly labeled, sealed, and compatible container for hazardous waste.
- Disposal Route: The disposal of hazardous waste must be conducted through a licensed and certified waste disposal service in accordance with all local, state, and federal regulations. Do not dispose of **2,3-diiodopyridine** down the drain or in the regular trash.

Section 6: Visualized Workflow for Safe Handling

The following diagram illustrates the key decision points and workflow for the safe handling of **2,3-diiodopyridine**.

Safe Handling Workflow for 2,3-Diiodopyridine



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Caption: A flowchart outlining the essential steps for the safe handling of **2,3-diiodopyridine**.

Conclusion: A Proactive Approach to Laboratory Safety

2,3-Diiodopyridine is a valuable reagent with significant potential in scientific research and development. However, its safe and effective use is contingent upon a thorough understanding of its hazards and the diligent application of safety protocols. This guide provides a framework for working with this compound, but it is incumbent upon each researcher to critically assess the risks associated with their specific experimental procedures and to implement the necessary controls. A proactive and informed approach to safety is not just a matter of compliance but a cornerstone of scientific excellence.

References

- PubChem. (n.d.). 2,3-Dihydroxypyridine. Retrieved from [\[Link\]](#)
- A Material Safety Data Sheet 3-Iodopyridine. (n.d.). Retrieved from [\[Link\]](#)

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Sources

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